

Application Notes and Protocols for Vegfr-2-IN-40 In Vitro Assays

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| Compound of Interest | | |
|----------------------|---------------|-----------|
| Compound Name: | Vegfr-2-IN-40 | |
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For Researchers, Scientists, and Drug Development Professionals

These protocols provide detailed methodologies for the in vitro evaluation of **Vegfr-2-IN-40**, a small molecule inhibitor targeting the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). The following assays are designed to characterize the biochemical and cellular activity of the compound.

Introduction to VEGFR-2

Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), also known as Kinase Insert Domain Receptor (KDR), is a receptor tyrosine kinase that plays a pivotal role in angiogenesis, the formation of new blood vessels.[1][2] Upon binding of its ligand, VEGF-A, VEGFR-2 dimerizes and undergoes autophosphorylation of specific tyrosine residues within its intracellular domain.[3] This activation triggers a cascade of downstream signaling pathways, including the PLCy-PKC-MAPK and the PI3K-Akt pathways, which ultimately lead to endothelial cell proliferation, migration, survival, and vascular permeability.[1][3] Dysregulation of VEGFR-2 signaling is a hallmark of several pathologies, most notably cancer, where it is crucial for tumor angiogenesis, growth, and metastasis.[2] Consequently, inhibiting VEGFR-2 is a key therapeutic strategy in oncology.

Small molecule inhibitors of VEGFR-2 typically target the ATP-binding site of the kinase domain, thereby preventing autophosphorylation and subsequent downstream signaling.[2] The



following protocols describe standard in vitro assays to determine the potency and cellular effects of VEGFR-2 inhibitors like **Vegfr-2-IN-40**.

Data Presentation: Inhibitory Activity of VEGFR-2 Inhibitors

The following table summarizes the in vitro inhibitory activities of several known VEGFR-2 inhibitors. This data is provided for comparative purposes to benchmark the activity of new compounds like **Vegfr-2-IN-40**.

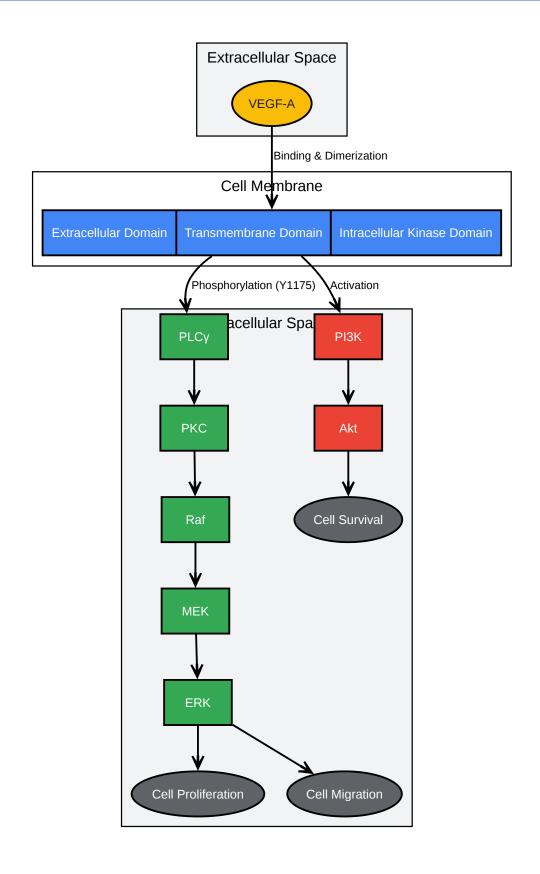


| Compound | Assay Type | Cell Line/Enzyme | IC50 | Reference |
|--------------|-------------------------|-----------------------|-----------------|-----------|
| Sorafenib | VEGFR-2 Kinase Assay | Recombinant Enzyme | 3.12 nM | [4] |
| Sunitinib | VEGFR-2 Kinase Assay | Recombinant Enzyme | - | - |
| Pazopanib | VEGFR-2 Kinase Assay | Recombinant Enzyme | - | [2] |
| Vandetanib | VEGFR-2 Kinase Assay | Recombinant Enzyme | 40 nM | [5] |
| Apatinib | VEGFR-2 Kinase Assay | Recombinant Enzyme | 1 nM | [5] |
| Regorafenib | VEGFR-2 Kinase Assay | Recombinant Enzyme | 4.2 nM (murine) | [5] |
| Compound 72a | VEGFR-2 Kinase Assay | Recombinant Enzyme | 67 nM | [6] |
| Compound 91b | VEGFR-2 Kinase Assay | Recombinant Enzyme | 530 nM | [6] |
| Compound 11 | VEGFR-2 Kinase Assay | Recombinant Enzyme | 190 nM | [7] |
| Compound 23j | VEGFR-2 Kinase Assay | Recombinant Enzyme | 3.7 nM | [4] |

Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the VEGFR-2 signaling cascade and a general workflow for the in vitro testing of a VEGFR-2 inhibitor.

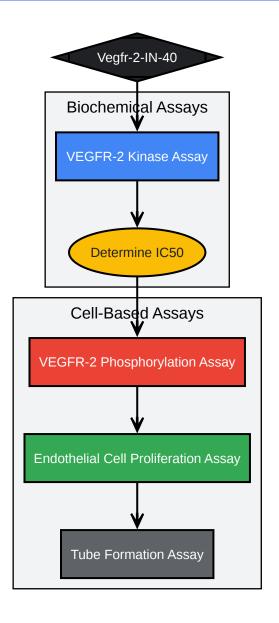




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Caption: VEGFR-2 Signaling Pathway.





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